

4-Phenoxycyclohexanone spectral data (NMR, IR, MS)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Phenoxycyclohexanone

CAS No.: 161194-41-8

Cat. No.: B3107539

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An In-Depth Technical Guide to the Predicted Spectral Data of **4-Phenoxycyclohexanone**

A Note on Data Unavailability and Predictive Analysis

As of the latest literature and database review, comprehensive experimental spectral data (NMR, IR, MS) for **4-phenoxycyclohexanone** (CAS No. 161194-41-8) is not readily available in public-access spectral databases such as the Spectral Database for Organic Compounds (SDBS) or the NIST Chemistry WebBook. This guide, therefore, serves as an expert-driven prediction and in-depth analysis of its expected spectral characteristics. As a Senior Application Scientist, the following sections are constructed based on foundational principles of spectroscopic interpretation and comparative analysis with structurally analogous compounds. This predictive approach is a common and essential practice in chemical research and drug development when primary experimental data is pending or unavailable.

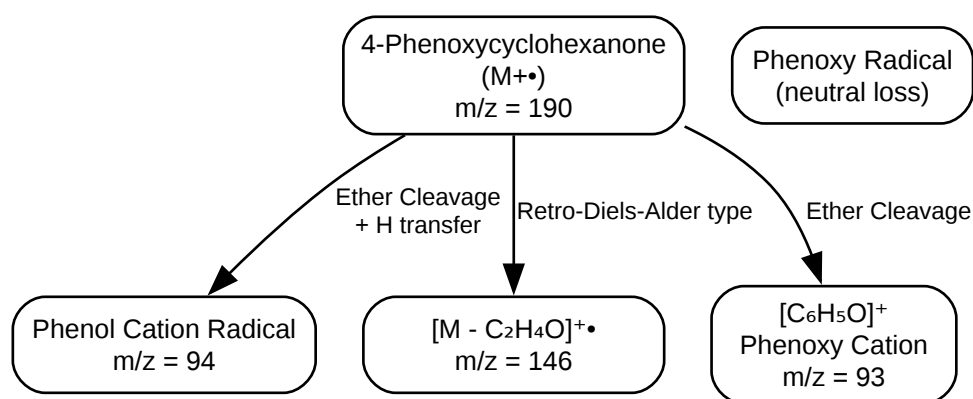
Molecular Structure and Analysis

4-Phenoxycyclohexanone is a bifunctional molecule featuring a cyclohexanone ring substituted at the 4-position with a phenoxy group. This structure combines the features of an

aliphatic ketone and an aromatic ether. Understanding the electronic and steric environment of each atom is fundamental to predicting its spectral behavior.

The carbonyl group (C=O) is a strong electron-withdrawing group, significantly influencing the chemical environment of the adjacent α -protons and carbons. The phenoxy group (-O-Ph) introduces an ether linkage and an aromatic ring. The ether oxygen is electronegative, affecting the C4 carbon and its attached proton. The aromatic ring provides a distinct set of signals in both NMR and IR spectroscopy.

For clarity in the following sections, the atoms are numbered as shown in the diagram below.



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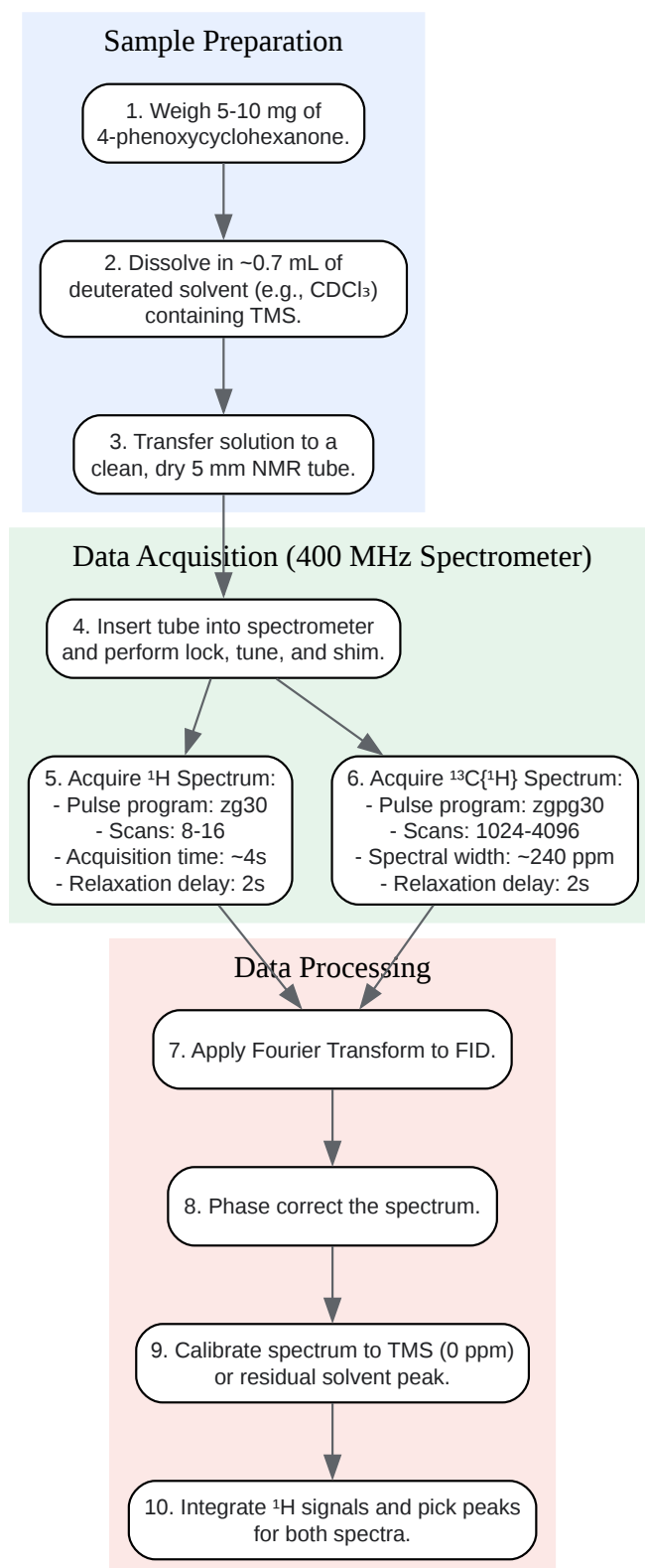
Figure 2: Predicted major fragmentation pathways for **4-Phenoxycyclohexanone** in EI-MS.

Experimental Protocols

To obtain high-quality spectral data for **4-phenoxycyclohexanone**, standardized and validated protocols are essential.

Protocol 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol outlines the steps for acquiring high-resolution 1H and ^{13}C NMR spectra.



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Figure 3: Workflow for NMR data acquisition and processing.

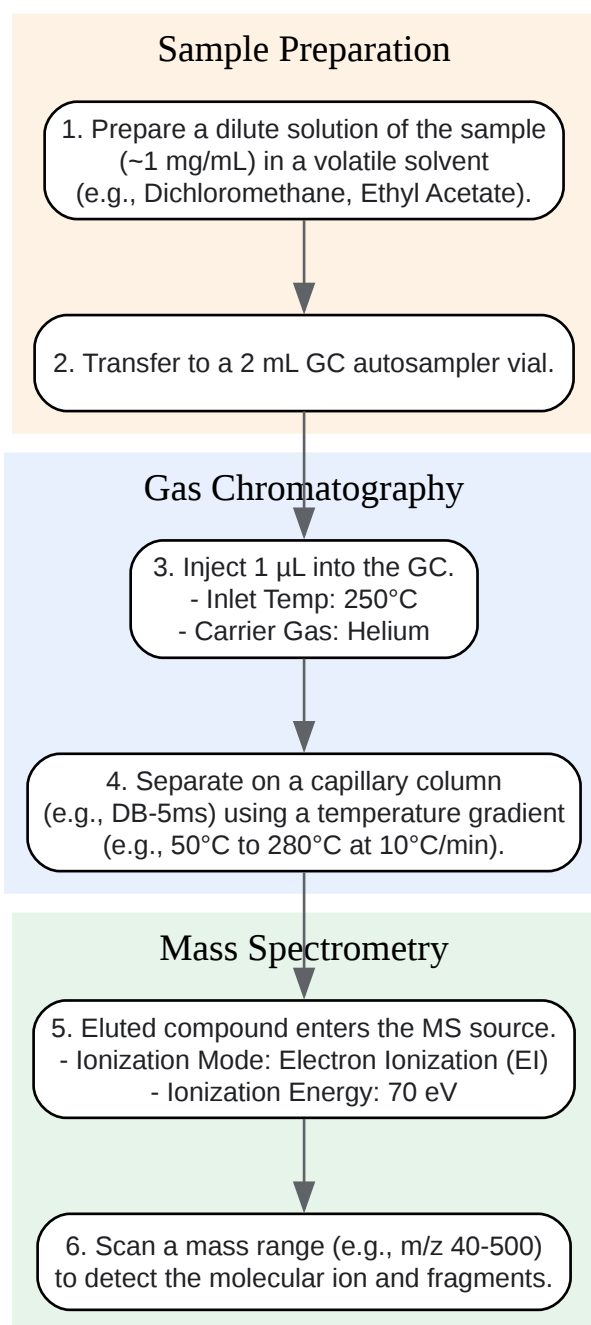
Protocol 2: Fourier-Transform Infrared (FT-IR) Spectroscopy

This protocol describes the Attenuated Total Reflectance (ATR) method, which is suitable for solid powder or oil samples.

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean. Collect a background spectrum of the empty crystal. This is crucial as it will be subtracted from the sample spectrum to remove interference from atmospheric CO₂ and H₂O.
- **Sample Application:** Place a small amount of the **4-phenoxy cyclohexanone** sample directly onto the ATR crystal.
- **Apply Pressure:** Use the pressure clamp to ensure firm contact between the sample and the crystal. Consistent pressure is key for reproducible results.
- **Data Collection:** Collect the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The software will automatically perform the background subtraction. Process the spectrum to label the wavenumbers of significant absorption peaks.
- **Cleaning:** Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol) and a soft lab wipe.

Protocol 3: Electron Ionization Mass Spectrometry (EI-MS)

This protocol outlines data acquisition via Gas Chromatography-Mass Spectrometry (GC-MS), a standard method for volatile and semi-volatile compounds.



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Figure 4: Workflow for GC-MS data acquisition.

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